Introduction to Ketones: The Carbonyl Core

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4'-Methylbutyrophenone*
CAS No.:	*4160-52-5*
Cat. No.:	*B132175*

Get Quote

Ketones are a class of organic compounds characterized by a carbonyl group (C=O) where the carbonyl carbon is bonded to two other carbon atoms.[1][2] This structure distinguishes them from aldehydes, where the carbonyl carbon is bonded to at least one hydrogen atom.[3] The polarity of the C=O bond, with its electrophilic carbon and nucleophilic oxygen, is the cornerstone of ketone reactivity, making them vital intermediates in organic synthesis and prevalent moieties in biologically active molecules.[1] The C11H14O formula, with its five degrees of unsaturation, typically points to an aromatic ring (four degrees) and a carbonyl group (one degree), leading to a family of phenyl-substituted ketones with significant industrial and research relevance.

Isomerism in C11H14O Phenyl Ketones

The molecular formula C11H14O gives rise to several structural isomers, primarily differing in the position of the phenyl group and the carbonyl function along the five-carbon aliphatic chain. These structural variations, while subtle, can lead to significant differences in physical properties, reactivity, and biological activity. The most prominent and well-studied isomers are presented below.

Valerophenone: A Archetypal Aromatic Ketone

© 2026 BenchChem. All rights reserved.

Valerophenone stands out as the most commercially and academically significant isomer of C11H14O. Its versatile chemical nature makes it a cornerstone in various scientific fields.

IUPAC Nomenclature and Synonyms

- IUPAC Name: 1-phenylpentan-1-one[4][5]
- Common Synonyms: Valerophenone, Butyl phenyl ketone, Pentanophenone, 1-Benzoylbutane[4][5][6][7][8][9]
- CAS Number: 1009-14-9[4][6][7][10]

Physicochemical Properties

Valerophenone is a colorless to pale yellow liquid with a characteristic sweet, floral, or balsamic aroma.[10][11] It is soluble in common organic solvents but insoluble in water.[5][11][12]

Property	Value	Source(s)
Molecular Weight	162.23 g/mol	[4][12]
Melting Point	-9 °C	[7][11][12]
Boiling Point	244-245 °C (at 760 mmHg)	[11][12]
Density	0.975 - 1.00 g/cm³ at 20-25 °C	[11][12]
Flash Point	102 - 108 °C (217 - 226 °F)	[7][11][12]
Refractive Index	~1.514 at 20 °C	[11][12]

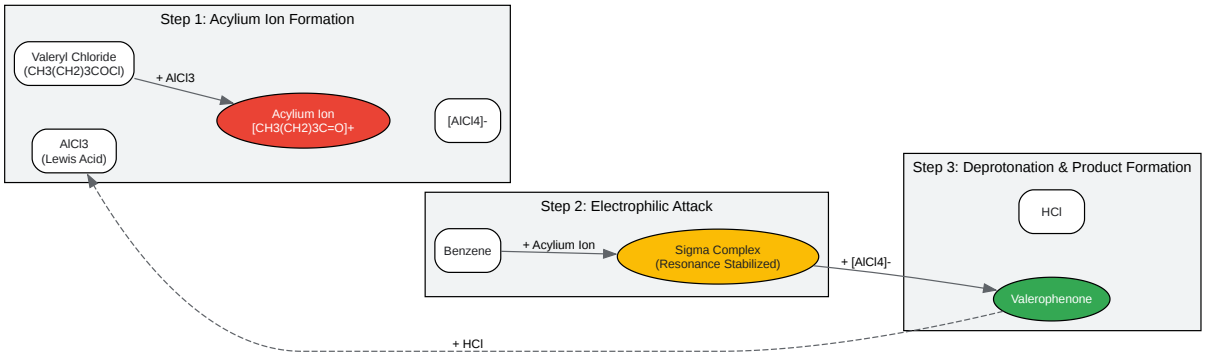
Synthesis: The Friedel-Crafts Acylation

The most common and industrially scalable method for synthesizing Valerophenone is the Friedel-Crafts acylation of benzene with valeryl chloride.[5][6][13]

Mechanism Rationale: This electrophilic aromatic substitution reaction relies on a Lewis acid catalyst, typically aluminum chloride ($AlCl_3$), to generate a highly electrophilic acylium ion from valeryl chloride. The acylium ion is then attacked by the electron-rich π-system of the benzene ring, forming a resonance-stabilized carbocation (the sigma complex). A subsequent

© 2026 BenchChem. All rights reserved.

deprotonation by $[AlCl_4]^-$ restores the aromaticity of the ring and yields the final product, Valerophenone. The choice of $AlCl_3$ is critical; its strong Lewis acidity efficiently polarizes the C-Cl bond of the acyl chloride to facilitate the formation of the reactive acylium ion.



Click to download full resolution via product page

Caption: Friedel-Crafts acylation workflow for Valerophenone synthesis.

- Setup: Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser (with a drying tube), and a pressure-equalizing dropping funnel. Maintain an inert atmosphere using nitrogen or argon.
- Reagents: Charge the flask with anhydrous aluminum chloride ($AlCl_3$, 1.1 eq) and a dry, non-polar solvent such as dichloromethane (DCM) or carbon disulfide (CS_2).
- Addition: Add benzene (1.5 eq) to the flask. Slowly add valeryl chloride (1.0 eq) dropwise from the dropping funnel while stirring and maintaining the temperature at 0-5 °C using an ice bath. The controlled addition is crucial to manage the exothermic reaction.

© 2026 BenchChem. All rights reserved.

- Reaction: After the addition is complete, allow the mixture to warm to room temperature and stir for 2-4 hours until the reaction is complete (monitored by TLC or GC).
- Quenching: Carefully and slowly pour the reaction mixture over crushed ice and concentrated hydrochloric acid. This step hydrolyzes the aluminum complexes and separates the organic product from the inorganic salts.
- Workup: Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate the solvent under reduced pressure. The crude product is then purified by vacuum distillation to yield pure Valerophenone.

Key Applications

Valerophenone's utility spans multiple domains, from fundamental research to industrial production.

- Pharmaceutical Synthesis: It serves as a key intermediate and building block for various active pharmaceutical ingredients (APIs).[10][12][13] Its structure is a precursor for synthesizing drugs such as sedatives, anticonvulsants, and potential antibacterial or anti-inflammatory agents.[10][13]
- Photochemistry: As a prochiral ketone, Valerophenone is a classic tool for studying photochemical processes.[11] It readily undergoes the Norrish Type II reaction, a well-defined photochemical process, making it an excellent UV actinometer for quantifying light intensity in experiments.[11]
- Fragrance and Flavor Industry: Valerophenone is valued for its sweet, floral, and balsamic aroma. It is used as a fragrance ingredient in perfumes and cosmetics and as a flavoring agent in the food and beverage industry.[10][14]
- Polymer Chemistry: It acts as a photoinitiator in UV-curable coatings, inks, and resins.[14] Under UV light, it generates free radicals that initiate polymerization, enabling rapid curing of materials.[12][14]

© 2026 BenchChem. All rights reserved.

Other Isomers of C11H14O Ketone

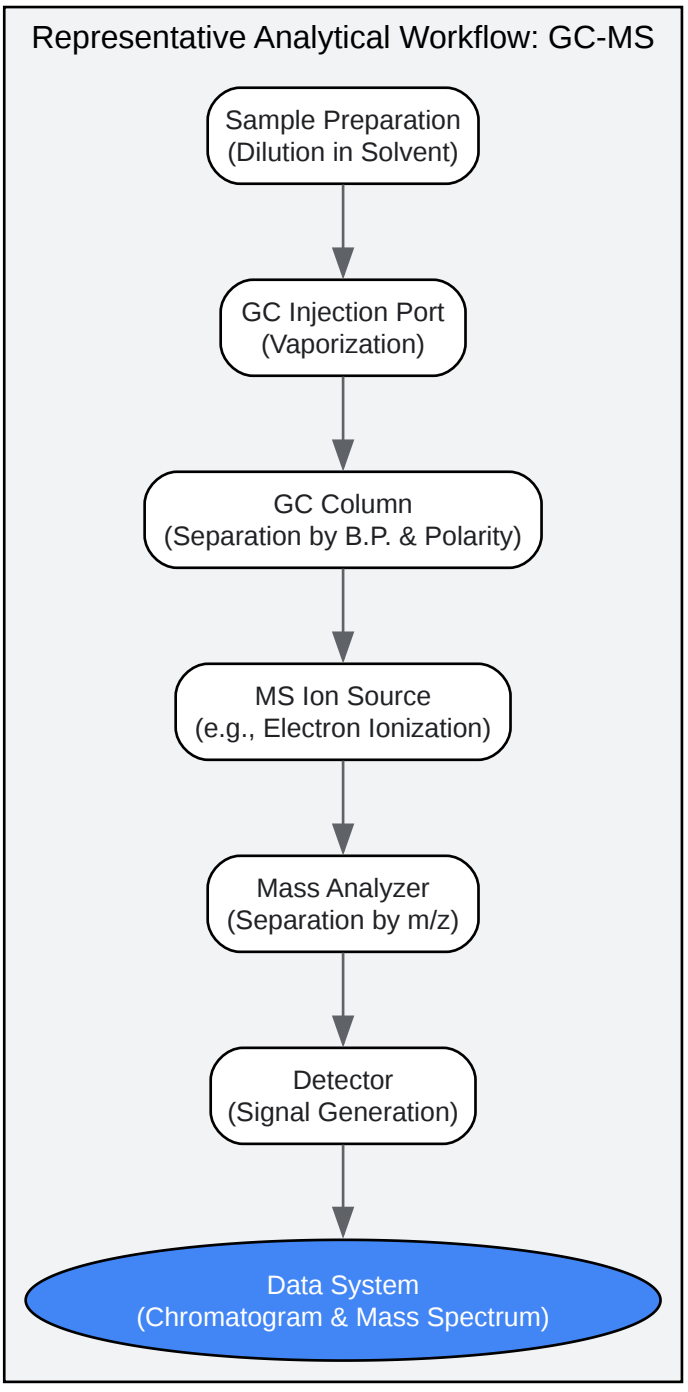
While Valerophenone is the most prominent, other isomers possess unique characteristics and are subjects of scientific interest.

Isomer Name (IUPAC)	Common Synonyms	CAS Number	Key Structural Feature
1-phenylpentan-2-one	Benzyl propyl ketone[15][16][17]	6683-92-7[15][16][18]	Carbonyl group at the C2 position, adjacent to the benzylic carbon.
3-phenylpentan-2-one	N/A	1528-39-8[19]	Phenyl group is on the alpha-carbon to the carbonyl group.
4-phenylpentan-2-one	N/A	17913-10-9[20][21]	Phenyl group is on the beta-carbon to the carbonyl group.
5-phenylpentan-2-one	N/A	2235-83-8[22]	Phenyl group is at the terminus of the chain, separated from the C2 carbonyl.
3-methyl-1-phenylbutan-1-one	Isovalerophenone, Isobutyl phenyl ketone[23]	582-62-7[23]	Branched alkyl chain (isobutyl group) attached to the carbonyl.

1-Phenyl-2-pentanone

Also known as Benzyl propyl ketone, this isomer is noted for its potential application as an insect repellent.[18] It is used as an organic solvent and in the synthesis of other benzene derivatives.[24] Its synthesis often involves the reaction of benzylmagnesium chloride with butyronitrile.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General workflow for the GC-MS analysis of C11H14O isomers.

Conclusion

© 2026 BenchChem. All rights reserved.

The ketones of formula C11H14O, particularly Valerophenone, represent a versatile class of aromatic compounds with significant applications across pharmaceuticals, materials science, and consumer products. Their synthesis is well-established through classic organic reactions like the Friedel-Crafts acylation, and their reactivity, especially in photochemical contexts, makes them valuable tools for fundamental research. Understanding the nuances between the different isomers is critical for drug development professionals and researchers aiming to leverage their specific properties for targeted applications.

References

- PubChem. (n.d.). Valerophenone. National Center for Biotechnology Information. Retrieved from [Link][4]
- Wikipedia. (n.d.). Valerophenone. Retrieved from [Link][5]
- PubChem. (n.d.). 1-Phenyl-2-pentanone. National Center for Biotechnology Information. Retrieved from [Link][15]
- FooDB. (2010). Showing Compound Benzyl ethyl ketone (FDB004444). Retrieved from [Link][25]
- PubChem. (n.d.). 5-Phenyl-2-pentanone. National Center for Biotechnology Information. Retrieved from [Link][22]
- Shaanxi Bloom Tech Co., Ltd. (2024). What is Valerophenone Used For?. Retrieved from [Link][13]
- Starsky. (n.d.). China What's Valerophenone used for? Manufacturer and Supplier. Retrieved from [Link][10]
- Consolidated Chemical. (n.d.). Valerophenone – Premium-Grade Ketone. Retrieved from [Link][12]
- PubChem. (n.d.). 3-Phenylpentan-2-one. National Center for Biotechnology Information. Retrieved from [Link][19]
- HiMedia Laboratories. (n.d.). Valerophenone. Retrieved from [Link][6]

© 2026 BenchChem. All rights reserved.

- NIST. (n.d.). 2-Pentanone, 1-phenyl-. NIST Chemistry WebBook. Retrieved from [Link][16][17]
- NIST. (n.d.). 1-Pentanone, 1-phenyl-. NIST Chemistry WebBook. Retrieved from [Link][8][9]
- Wikipedia. (n.d.). Ketone. Retrieved from [Link][1]
- LookChem. (n.d.). 4-Phenylpentan-2-one. Retrieved from [Link][20]
- PubChem. (n.d.). 4-Phenylpentan-2-one. National Center for Biotechnology Information. Retrieved from [Link][21]
- PubChem. (n.d.). Isovalerophenone. National Center for Biotechnology Information. Retrieved from [Link][23]
- EBSCO. (n.d.). Ketones. Research Starters. Retrieved from [Link][2]
- Chemistry LibreTexts. (2022). 13.14: Aldehydes and Ketones. Retrieved from [Link][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Ketone - Wikipedia [en.wikipedia.org]
- 2. Ketones | Research Starters | EBSCO Research [ebsco.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Valerophenone | C11H14O | CID 66093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Valerophenone - Wikipedia [en.wikipedia.org]
- 6. Valerophenone [himedialabs.com]
- 7. 1009-14-9 Valerophenone Valerophenone - CAS Database [chemnet.com]
- 8. 1-Pentanone, 1-phenyl- [webbook.nist.gov]

© 2026 BenchChem. All rights reserved.

- 9. 1-Pentanone, 1-phenyl- [webbook.nist.gov]
- 10. China What's Valerophenone used for? Manufacturer and Supplier | Starsky [starskychemical.com]
- 11. Valerophenone CAS#: 1009-14-9 [m.chemicalbook.com]
- 12. consolidated-chemical.com [consolidated-chemical.com]
- 13. bloomtechz.com [bloomtechz.com]
- 14. chemimpex.com [chemimpex.com]
- 15. 1-Phenyl-2-pentanone | C11H14O | CID 81188 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. 2-Pentanone, 1-phenyl- [webbook.nist.gov]
- 17. 2-Pentanone, 1-phenyl- [webbook.nist.gov]
- 18. guidechem.com [guidechem.com]
- 19. 3-Phenylpentan-2-one | C11H14O | CID 238509 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 20. lookchem.com [lookchem.com]
- 21. 4-Phenylpentan-2-one | C11H14O | CID 86636 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 22. 5-Phenyl-2-pentanone | C11H14O | CID 16701 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 23. Isovalerophenone | C11H14O | CID 68493 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 24. biosynth.com [biosynth.com]
- 25. Showing Compound Benzyl ethyl ketone (FDB004444) - FooDB [foodb.ca]

- To cite this document: BenchChem. [Introduction to Ketones: The Carbonyl Core]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132175/docs#introduction-to-ketones-the-carbonyl-core]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.